

Lithium Arsenate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lithium arsenate*

Cat. No.: *B082853*

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This technical guide provides an in-depth overview of **lithium arsenate** (Li_3AsO_4), a compound of significant interest in various research and development sectors. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, physical and chemical properties, safety protocols, and handling procedures.

Chemical Identification

Identifier	Value
Chemical Name	Lithium Arsenate
CAS Number	13478-14-3[1][2]
Molecular Formula	Li_3AsO_4 [1][3]
Molecular Weight	159.74 g/mol [2][3]
Synonyms	Trilithium arsenate, Arsenic acid (H_3AsO_4), trilithium salt[2][3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **lithium arsenate** is presented below.

Property	Value
Appearance	White powder[2]
Density	3.07 g/cm ³ [2][5]
Melting Point	35°C[3]
Water Solubility	Insoluble in water[2][5]
Solubility	Soluble in dilute acetic acid[2][5]

Material Safety Data

The following table summarizes the key safety information for **lithium arsenate**, based on its Safety Data Sheet (SDS).

Hazard Identification	GHS Classification
Acute Toxicity, Oral	Toxic if swallowed (H301)[4][6]
Acute Toxicity, Inhalation	Toxic if inhaled (H331)[4][6]
Carcinogenicity	May cause cancer (H350)[4][6][7]
Hazardous to the Aquatic Environment, Acute Hazard	Very toxic to aquatic life (H400)[4][6]
Hazardous to the Aquatic Environment, Long-Term Hazard	Very toxic to aquatic life with long lasting effects (H410)[6][7]

Experimental Protocols

Handling and Storage

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles and/or a full-face shield.

- Skin and Body Protection: Wear a chemical-resistant apron or other impervious clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with appropriate cartridges for arsenic compounds if inhalation of dust is possible.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use a closed system for transfers and reactions whenever possible.

Handling Procedures:

- Obtain special instructions before use.[\[8\]](#)
- Do not handle until all safety precautions have been read and understood.[\[8\]](#)
- Avoid creating dust.
- Wash hands thoroughly after handling.[\[8\]](#)
- Do not eat, drink, or smoke in the work area.[\[8\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials.
- Store locked up.[\[8\]](#)

First-Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[\[8\]](#)
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician.[\[8\]](#)

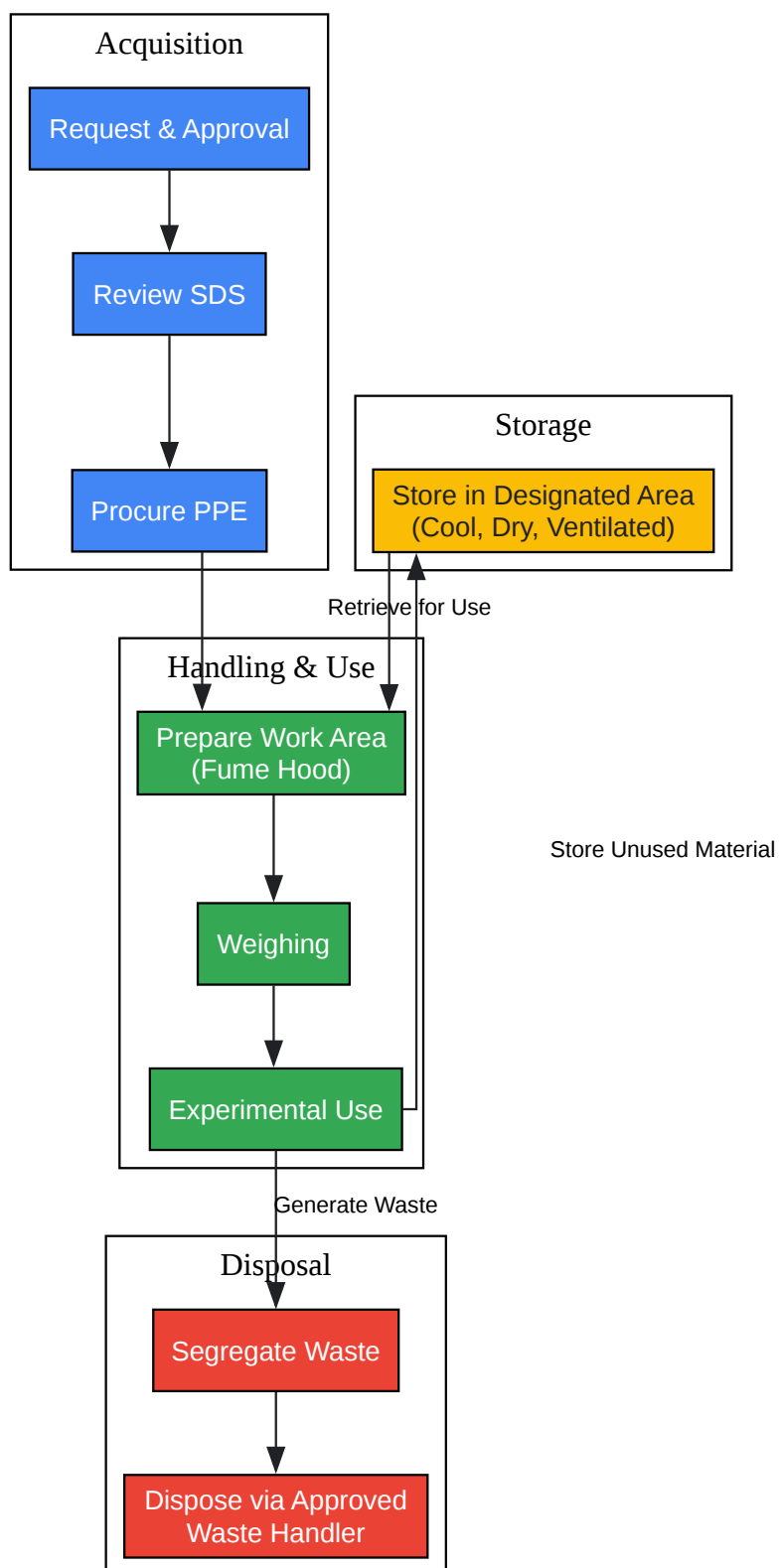
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Immediate medical attention is required.[8]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical advice.[8]

Disposal

- Dispose of contents/container to an approved waste disposal plant.[8]
- Disposal must be in accordance with all applicable federal, state, and local regulations.
- Do not allow product to enter drains or waterways.[8]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **lithium arsenate**, from acquisition to disposal.



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Caption: Safe handling workflow for **lithium arsenate**.

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